

validating Chloramine-T concentration for dental disinfection

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Chloramine-T hydrate

CAS No.: 7080-50-4

Cat. No.: S007035

[Get Quote](#)

Experimental Protocols and Comparisons

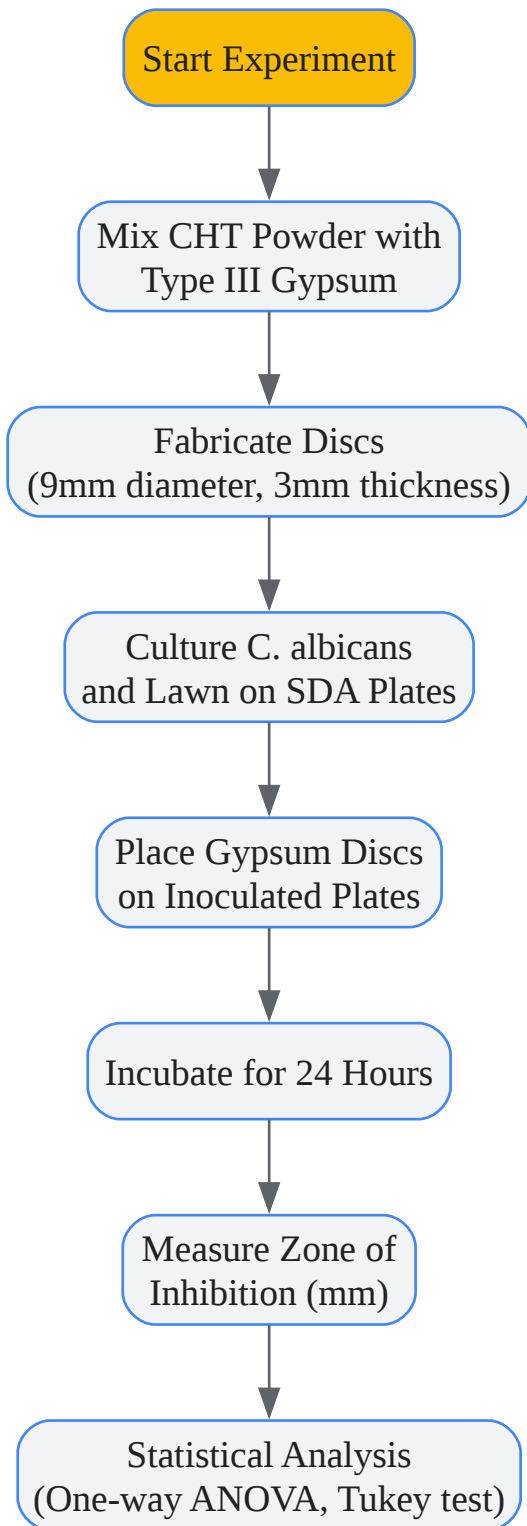
For researchers to replicate or evaluate these findings, here are the detailed methodologies from the key studies.

Protocol 1: Evaluating Antimicrobial Efficacy in Gypsum

This protocol is designed to determine the effective concentration of Chloramine-T for creating a self-disinfecting dental stone [1] [2] [3].

- **Sample Fabrication:** Type III gypsum was mixed with Chloramine-T trihydrate powder at 0.1%, 0.25%, and 0.5% (w/w) concentrations. Samples were fabricated using a custom mold (9 mm diameter, 3 mm thickness) [2].
- **Microbial Testing:** The antimicrobial activity was tested against *Candida albicans* using a method based on the Kirby-Bauer disk diffusion method. *C. albicans* was cultured in Sabouraud Dextrose Broth, and a suspension was lawned onto Sabouraud Dextrose Agar plates. The fabricated discs were placed on the inoculated plates and incubated for 24 hours [2].
- **Outcome Measurement:** The **zone of inhibition** around each disc was measured using digital calipers along two perpendicular diameters, and the average was recorded for analysis [2].

This experimental workflow can be visualized as follows:



[Click to download full resolution via product page](#)

Protocol 2: Assessing Effects on Material Properties

This study focused on evaluating whether the addition of 0.5% Chloramine-T compromises the physical properties of the gypsum [4].

- **Setting Time:** The initial setting time was measured for both control (plain gypsum) and experimental (gypsum with 0.5% CHT) groups using a Vicat needle apparatus. Each group contained 35 samples [4].
- **Abrasion Resistance:** A two-body wear test was employed. Samples were weighed before and after the test. The weight loss was compared between the control and experimental groups, with 35 samples in each [4].

Comparison with Alternative Disinfectants

Chloramine-T is one of several options for dental cast disinfection. The table below compares it with other common methods.

Disinfectant/Method	Reported Efficacy & Advantages	Reported Drawbacks & Limitations
Chloramine-T (0.5% incorporation)	Effective inhibition of <i>C. albicans</i> ; minimal impact on physical properties of set gypsum [1] [4].	Limited data on efficacy against a broad spectrum of microbes; potential for powder inhalation during mixing.
Sodium Hypochlorite (0.525% Immersion)	A widely used and effective chemical disinfectant.	Repeated immersion can cause significant linear dimensional change and decreased hardness of the dental stone [1].
Glutaraldehyde (2% Immersion)	A powerful disinfectant.	Similar to sodium hypochlorite, repeated use leads to significant dimensional changes and reduced hardness [1].
Microwave Irradiation	More effective than chemical immersion/spray methods in eradicating microorganisms [1].	Can significantly increase surface roughness of the gypsum cast; not suitable for all types of dental casts [1].

Mechanisms and Research Considerations

For a deeper understanding, it is useful to know how Chloramine-T works and the current limitations of the research.

- **Mechanism of Action:** Chloramine-T is an active chlorine compound that acts as a biocide through its chlorination and oxidative power [5]. Studies suggest it acts on the **cell wall and membrane permeability** of microorganisms simultaneously. In *C. albicans*, it causes micromorphological changes, impairing the development of pseudohyphae and chlamydo spores [5]. Its action is slower but more sustained than some alternatives like sodium hypochlorite [5].
- **Critical Limitations of Current Research:** The promising results are based on studies with specific limitations that point to areas for future research [1] [2]:
 - Testing has primarily been against the fungus **Candida albicans**. Efficacy against bacteria (e.g., *S. aureus*, *E. coli*) and viruses common in the oral environment is not well established.
 - Evaluations have focused mainly on **Type III gypsum**. Its effect on the properties of other types (e.g., Type IV, Type V) is unknown.
 - While initial tests on setting time and abrasion resistance are positive, a comprehensive analysis of other critical properties, such as **compressive strength, surface detail reproduction, and compatibility with impression materials**, is needed.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Evaluation of Chloramine incorporation into T stone - A Journal... Dental [slideshare.net]
2. Evaluation of Effective Chloramine-T Concentration to Be ... [pmc.ncbi.nlm.nih.gov]
3. (PDF) Evaluation of Effective Chloramine - T to Be... Concentration [academia.edu]
4. Evaluation of effect of incorporating 0.5% Chloramine-T ... [f1000research.com]
5. Antibiofilm Activity and Mechanism of Action of the ... [mdpi.com]

To cite this document: Smolecule. [validating Chloramine-T concentration for dental disinfection]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b007035#validating-chloramine-t-concentration-for-dental-disinfection]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com